

reducing suberic anhydride degradation

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Compound Focus: Suberic anhydride

CAS No.: 10521-06-9

Cat. No.: S1550345

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Substance Identification and Hazards

Based on the safety data sheet, here are the key identifiers and hazards for **suberic anhydride** [1].

- **Product Name:** Suberic anhydride
- **Synonyms:** Oxonane-2,9-dione, **suberic anhydride**
- **CAS Number:** 10521-06-9
- **Molecular Formula:** C₈H₁₂O₃
- **Molecular Weight:** 156.18 g/mol

The substance is classified as causing **skin irritation (Category 2)** and may cause **respiratory irritation (Specific target organ toxicity - single exposure, Category 3)** [1].

Safe Handling and Storage Guidelines

Proper handling and storage are fundamental to preventing decomposition and ensuring safety. The following table summarizes the key precautions [1].

Precaution Area	Specific Measures
Personal Protection	Wear chemical-impermeable gloves, safety goggles, and fire/flame-resistant impervious clothing.

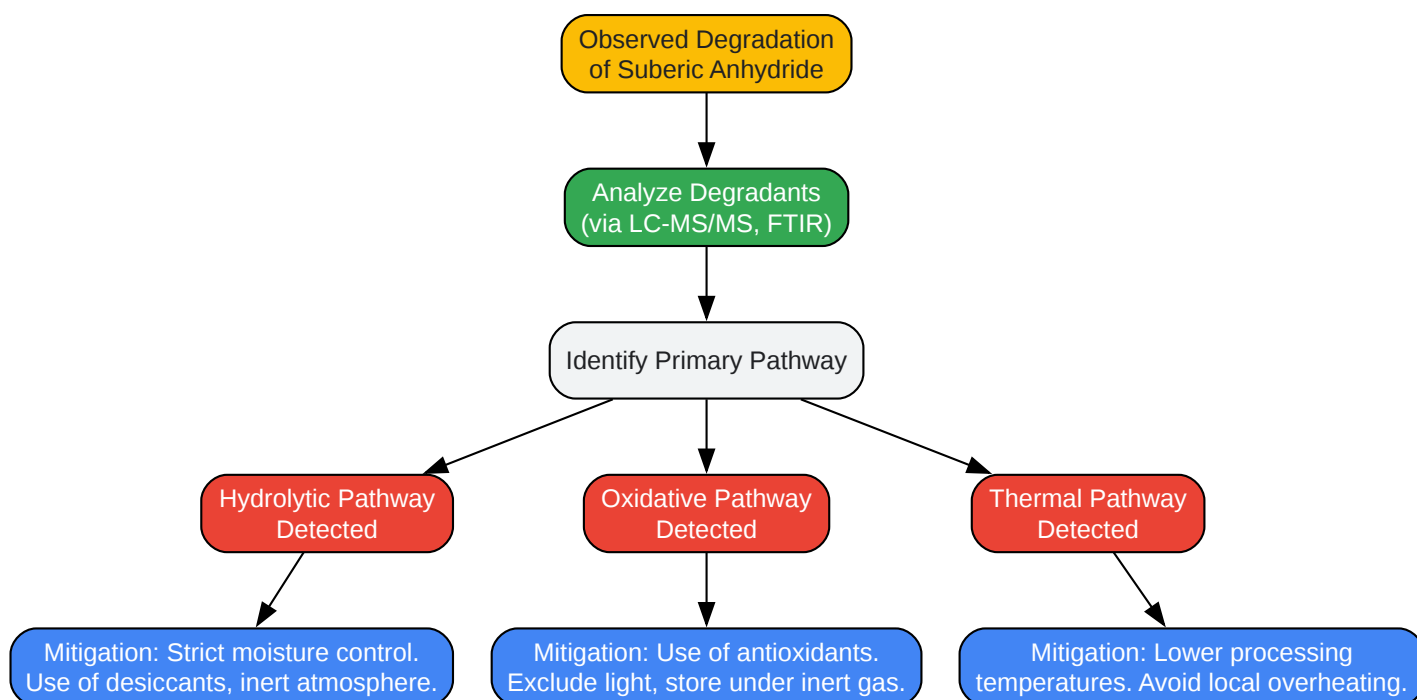
Precaution Area	Specific Measures
Handling Environment	Handle in a well-ventilated place. Avoid dust and aerosol formation. Use non-sparking tools.
Storage Conditions	Store in a tightly closed container in a dry, cool, and well-ventilated place.

Potential Degradation Pathways and General Mitigation Strategies

While specific data on **suberic anhydride** is limited, general principles of organic chemistry and degradation pathways can inform your approach.

- **Hydrolytic Degradation:** Anhydrides are highly susceptible to reaction with moisture, leading to hydrolysis and the formation of the corresponding diacid [2]. This is a primary degradation route to manage.
- **Oxidative Degradation:** The search results indicate that oxidative pathways, potentially involving reactive oxygen species, can be a significant cause of degradation for organic compounds [2].

The diagram below illustrates the logical workflow for troubleshooting degradation issues, based on applying these general principles.



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Suggested Path Forward

Given the lack of specific data, here are steps you can take to develop your own experimental protocols:

- **Consult Specialized Databases:** Search scientific databases (e.g., SciFinder, Reaxys) for journal articles on suberic acid, **suberic anhydride**, and related compounds, focusing on "stability" and "degradation."
- **Analyze Degradants:** The most direct approach is to analyze a degraded sample. As referenced in the search results, techniques like **LC-MS/MS** are standard for identifying degradation intermediates and elucidating the precise pathway [2].
- **Design Stability Experiments:** Set up controlled stability studies, exposing the compound to various stressors (heat, humidity, light, oxygen) as per ICH guidelines, and monitor its integrity over time.

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References

1. - Safety Data Sheet Suberic anhydride [chemicalbook.com]
2. [sciencedirect.com/topics/engineering/ degradation - pathway](https://www.sciencedirect.com/topics/engineering/degradation-pathway) [sciencedirect.com]

To cite this document: Smolecule. [reducing suberic anhydride degradation]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1550345#reducing-suberic-anhydride-degradation>]

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